

Application Notes and Protocols: Ethyl 2,4-Dibromobutanoate in Drug Discovery

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Compound of Interest

Compound Name: *Ethyl 2,4-dibromobutanoate*

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Introduction

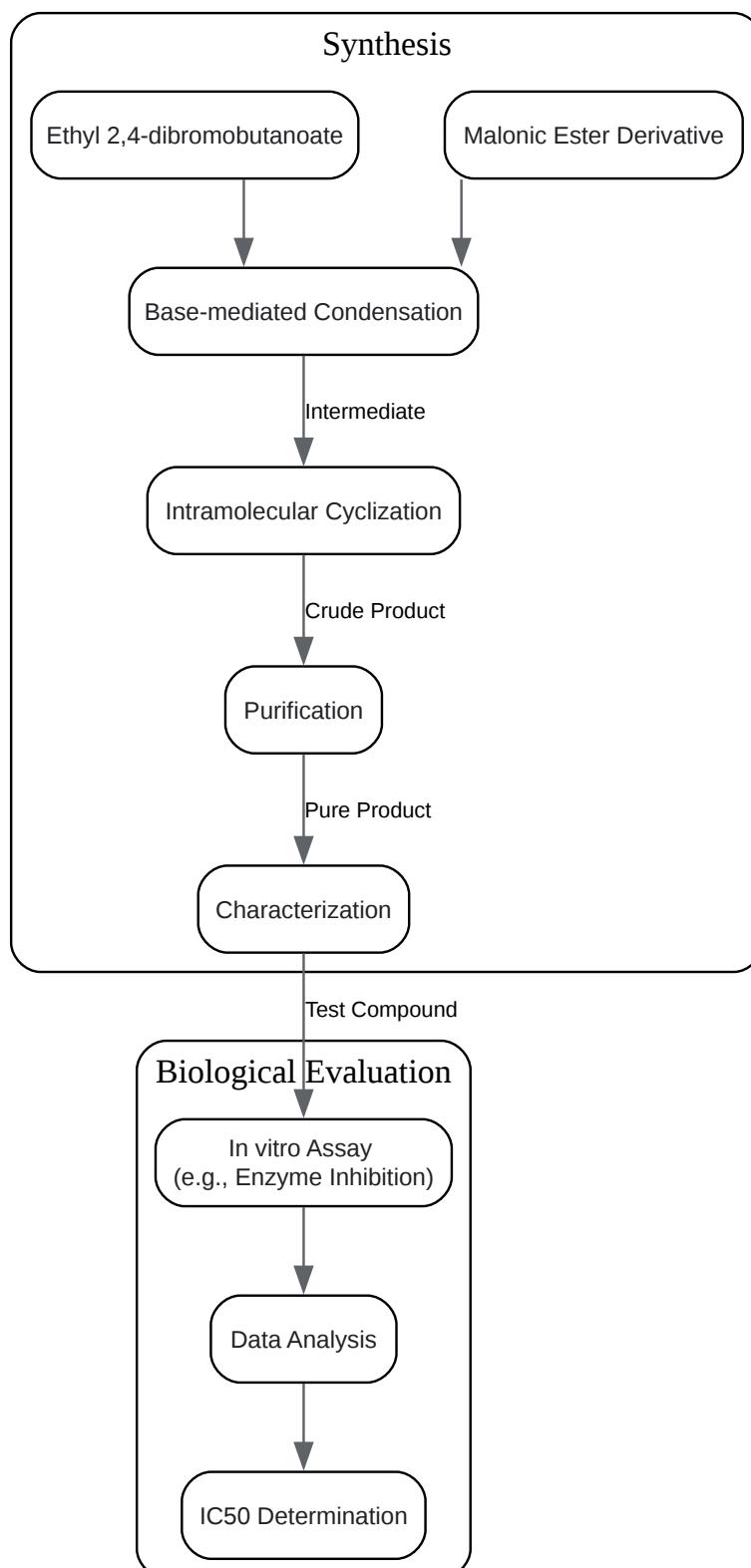
Ethyl 2,4-dibromobutanoate is a versatile bifunctional reagent that serves as a valuable building block in organic synthesis, particularly in the construction of cyclic and heterocyclic scaffolds of medicinal importance. Its two bromine atoms at the 2- and 4-positions provide reactive sites for sequential or simultaneous nucleophilic substitution reactions, enabling the synthesis of a diverse array of molecular architectures. This document provides detailed application notes and protocols for the use of **Ethyl 2,4-dibromobutanoate** in the synthesis of biologically active molecules, with a focus on a case study involving the preparation of a cyclopropane-containing compound.

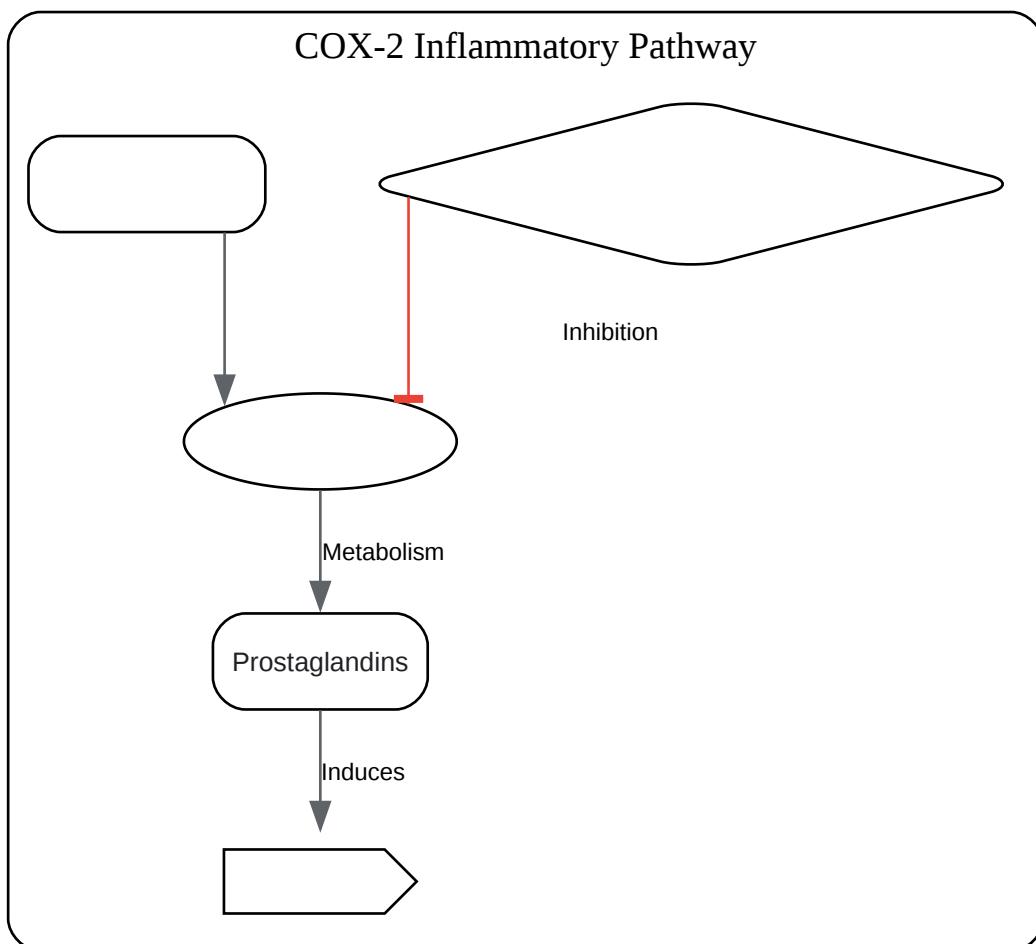
Case Study: Synthesis of a Ethyl 2-substituted-cyclopropanecarboxylate Derivative

Cyclopropane rings are important structural motifs in medicinal chemistry, often conferring unique conformational constraints and metabolic stability to drug candidates. **Ethyl 2,4-dibromobutanoate** can be effectively utilized to construct substituted cyclopropanecarboxylates through an intramolecular cyclization reaction.

Experimental Workflow

The overall workflow for the synthesis and evaluation of a model ethyl 2-substituted-cyclopropanecarboxylate derivative is depicted below.





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